

# A Comprehensive Guide to the Safe Disposal of 2-Cyclopropyl-2-oxoacetic Acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Cyclopropyl-2-oxoacetic acid

Cat. No.: B174798

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For researchers, scientists, and professionals in drug development, the integrity of our work extends beyond the bench; it encompasses the entire lifecycle of the chemical compounds we handle, including their safe and responsible disposal. This guide provides an in-depth, procedural framework for the proper disposal of **2-Cyclopropyl-2-oxoacetic acid**, ensuring the safety of laboratory personnel and the protection of our environment. The causality behind each procedural step is explained to foster a culture of safety and proactive risk mitigation.

## Immediate Safety and Hazard Recognition

Before initiating any disposal protocol, it is paramount to recognize the inherent hazards of **2-Cyclopropyl-2-oxoacetic acid**. A thorough understanding of its chemical properties is the foundation of safe handling and disposal.

## Chemical and Physical Properties Overview

Property	Value	Source
CAS Number	13885-13-7	[1][2][3][4]
Molecular Formula	C5H6O3	[2][5]
Molecular Weight	114.10 g/mol	[5]
Physical Form	Liquid	[1]
Storage Temperature	2-8°C, Sealed in a dry place	[1]

## GHS Hazard Identification

Globally Harmonized System (GHS) classifications provide a universally understood language of hazard communication. For **2-Cyclopropyl-2-oxoacetic acid**, the following classifications are critical to acknowledge:

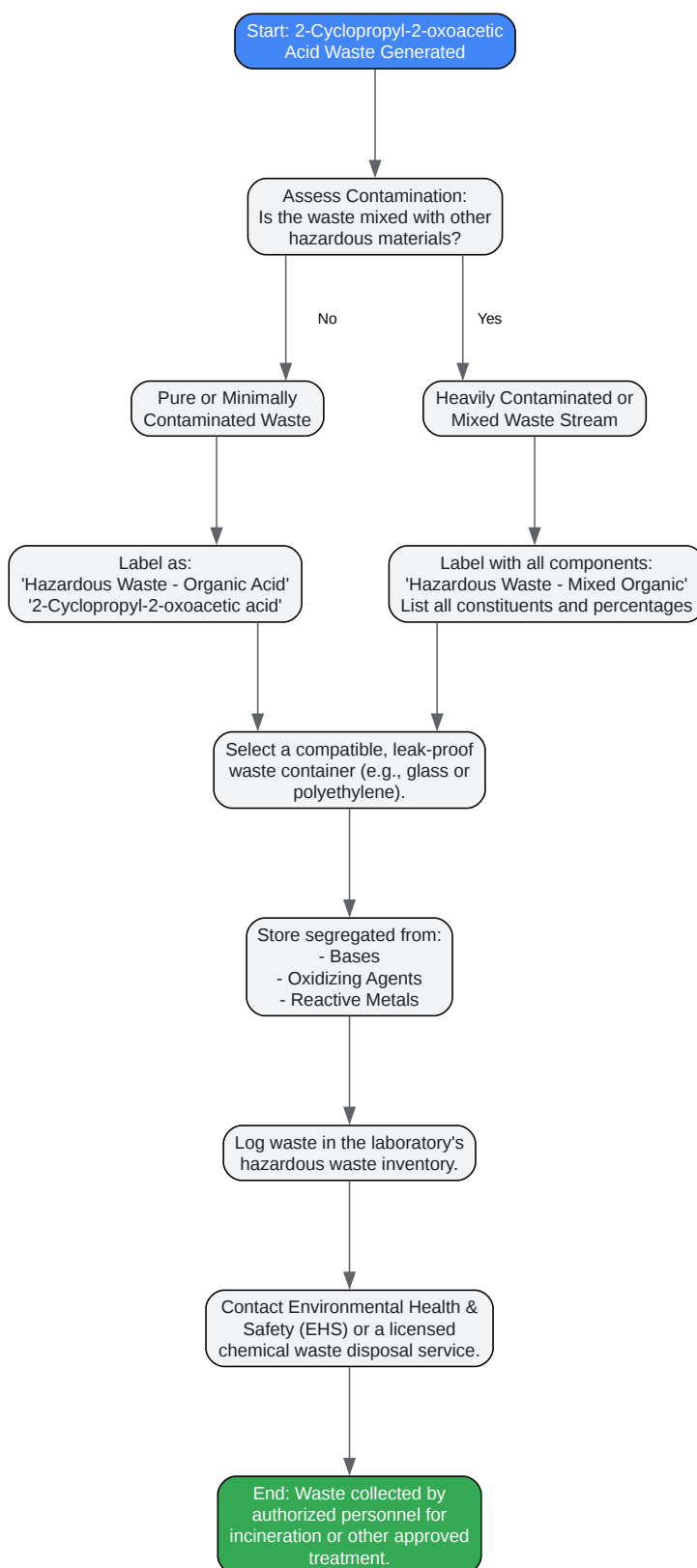
GHS Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Source:[1][6][7]

These classifications mandate the use of appropriate Personal Protective Equipment (PPE) at all times. This includes, but is not limited to, chemical-resistant gloves, safety goggles, and a lab coat. All handling of this compound should be performed in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.[8][9][10]

## Disposal Decision Workflow

The following flowchart outlines the critical decision-making process for the disposal of **2-Cyclopropyl-2-oxoacetic acid**. This visual guide ensures a logical and compliant approach to waste management.



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Caption: Disposal decision workflow for **2-Cyclopropyl-2-oxoacetic acid**.

## Step-by-Step Disposal Protocol

This protocol provides a detailed, sequential procedure for the safe disposal of **2-Cyclopropyl-2-oxoacetic acid** from the point of generation to its final removal from the laboratory.

### Step 1: Immediate Waste Collection

- **Designated Waste Container:** At the point of generation, collect all waste containing **2-Cyclopropyl-2-oxoacetic acid** in a designated, compatible hazardous waste container. Recommended container materials are glass or high-density polyethylene (HDPE). Ensure the container is in good condition, free from cracks or damage, and has a secure, tight-fitting lid.<sup>[8]</sup>
- **Avoid Mixing:** Do not mix **2-Cyclopropyl-2-oxoacetic acid** waste with other waste streams, particularly bases, strong oxidizing agents, or reactive metals, to prevent violent chemical reactions.
- **Headspace:** Leave at least 10% headspace in the container to allow for vapor expansion and prevent pressure buildup.

### Step 2: Proper Labeling

- **Hazardous Waste Label:** Immediately affix a completed hazardous waste label to the container.
- **Content Identification:** Clearly write the full chemical name, "**2-Cyclopropyl-2-oxoacetic acid**," and its concentration or percentage in the waste mixture. If it is part of a mixed waste stream, list all components and their approximate percentages.
- **Hazard Identification:** Mark the appropriate hazard boxes on the label (e.g., "Corrosive," "Toxic").
- **Date of Accumulation:** Record the date when the first drop of waste was added to the container. This is a regulatory requirement in many jurisdictions.

### Step 3: Segregated Storage

- **Storage Location:** Store the labeled waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of laboratory personnel.
- **Secondary Containment:** Place the waste container in a secondary containment bin or tray that can hold the entire volume of the container in case of a leak or spill.
- **Segregation:** Ensure the storage area segregates acidic waste from incompatible materials such as bases, oxidizers, and flammable solvents.

## Step 4: Arranging for Disposal

- **Consult Institutional Policies:** Adhere to your institution's specific procedures for hazardous waste pickup. This typically involves contacting the Environmental Health and Safety (EHS) department.
- **Professional Disposal Service:** The disposal of **2-Cyclopropyl-2-oxoacetic acid** must be handled by a licensed professional waste disposal service.<sup>[7]</sup> This is not a material that can be disposed of down the drain or in regular trash.
- **Documentation:** Maintain a record of all hazardous waste generated and disposed of, in accordance with your institution's policies and local regulations.

## Emergency Procedures for Spills and Exposures

In the event of an accidental release or exposure, immediate and appropriate action is crucial.

- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.<sup>[8]</sup>
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.<sup>[9][10]</sup>
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.<sup>[8][9]</sup>
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.<sup>[8]</sup>

- **Small Spills:** For minor spills within a chemical fume hood, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth. Place the contaminated absorbent into a sealed, labeled hazardous waste container for disposal.
- **Large Spills:** Evacuate the area immediately. Notify your institution's EHS department or emergency response team. Do not attempt to clean up a large spill without proper training and equipment.

By adhering to this comprehensive guide, laboratory professionals can ensure the safe and compliant disposal of **2-Cyclopropyl-2-oxoacetic acid**, upholding the principles of scientific integrity and environmental stewardship.

## References

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